

Proper Disposal Procedures for 3-Hydroxy-6-methyl-2-nitropyridine

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Compound of Interest

Compound Name: 3-Hydroxy-6-methyl-2-nitropyridine

Cat. No.: B146962

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This guide provides essential safety and logistical information for the proper disposal of **3-Hydroxy-6-methyl-2-nitropyridine**, tailored for researchers, scientists, and drug development professionals. The following procedures are designed to ensure safe handling and compliance with standard laboratory safety protocols.

Immediate Safety and Handling Precautions

Before handling **3-Hydroxy-6-methyl-2-nitropyridine**, it is crucial to be aware of its hazards. This compound is known to cause skin and serious eye irritation, and may also cause respiratory irritation.[1][2] Some safety data sheets also classify it as toxic if swallowed and fatal in contact with skin. Therefore, strict adherence to safety protocols is mandatory.

Personal Protective Equipment (PPE): Always wear the following PPE when handling this chemical:

- **Hand Protection:** Wear appropriate protective gloves.[3]
- **Eye Protection:** Use goggles or a face shield that complies with European Standard EN166 or OSHA regulations in 29 CFR 1910.133.[2][3]
- **Skin and Body Protection:** Wear protective clothing to prevent skin exposure.[3]
- **Respiratory Protection:** In case of dust generation, use a NIOSH/MSHA or European Standard EN 136 approved respirator.[2]

Work should be conducted in a well-ventilated area, preferably within a chemical fume hood.[3]
[4] Ensure that eyewash stations and safety showers are readily accessible.[3]

Chemical and Hazard Data Summary

The following table summarizes key quantitative and hazard information for **3-Hydroxy-6-methyl-2-nitropyridine**.

Property	Data
CAS Number	15128-90-2[1]
Molecular Formula	C ₆ H ₆ N ₂ O ₃ [1]
Molecular Weight	154.12 g/mol [1]
Appearance	Yellow fine crystalline powder[5]
Melting Point	106-107 °C[1][5]
GHS Hazard Statements	H315: Causes skin irritation[1]H319: Causes serious eye irritation[1]H335: May cause respiratory irritation[1]
Storage Class	11: Combustible Solids[1]

Step-by-Step Disposal and Decontamination Protocols

Waste containing **3-Hydroxy-6-methyl-2-nitropyridine** is classified as hazardous and must be disposed of accordingly.[2] Do not empty into drains or release into the environment.[2][3]

1. Waste Collection:

- Place excess or unwanted **3-Hydroxy-6-methyl-2-nitropyridine** solid into a designated, clearly labeled, and sealable container for chemical waste.
- For solutions, use a compatible, labeled container for hazardous liquid waste.
- Avoid mixing with incompatible materials such as strong oxidizing agents or strong bases.[3]

2. Accidental Spill Clean-up: In the event of a spill, follow these procedures immediately:

- Evacuate and Ventilate: Alert personnel in the area and ensure the space is well-ventilated.
[4]
- Don PPE: Wear the full personal protective equipment as described above.
- Containment: For dry spills, prevent the generation of dust.[4][6]
- Clean-up: Use dry clean-up procedures. Carefully sweep or shovel the spilled solid material.
[3][4] Avoid using air hoses for cleaning.[6] Place the collected material into a suitable, sealed, and labeled container for disposal.[3][4][6]
- Decontamination: After removing the spilled material, wash the area with soap and plenty of water.[3] Prevent runoff from entering drains.[4]

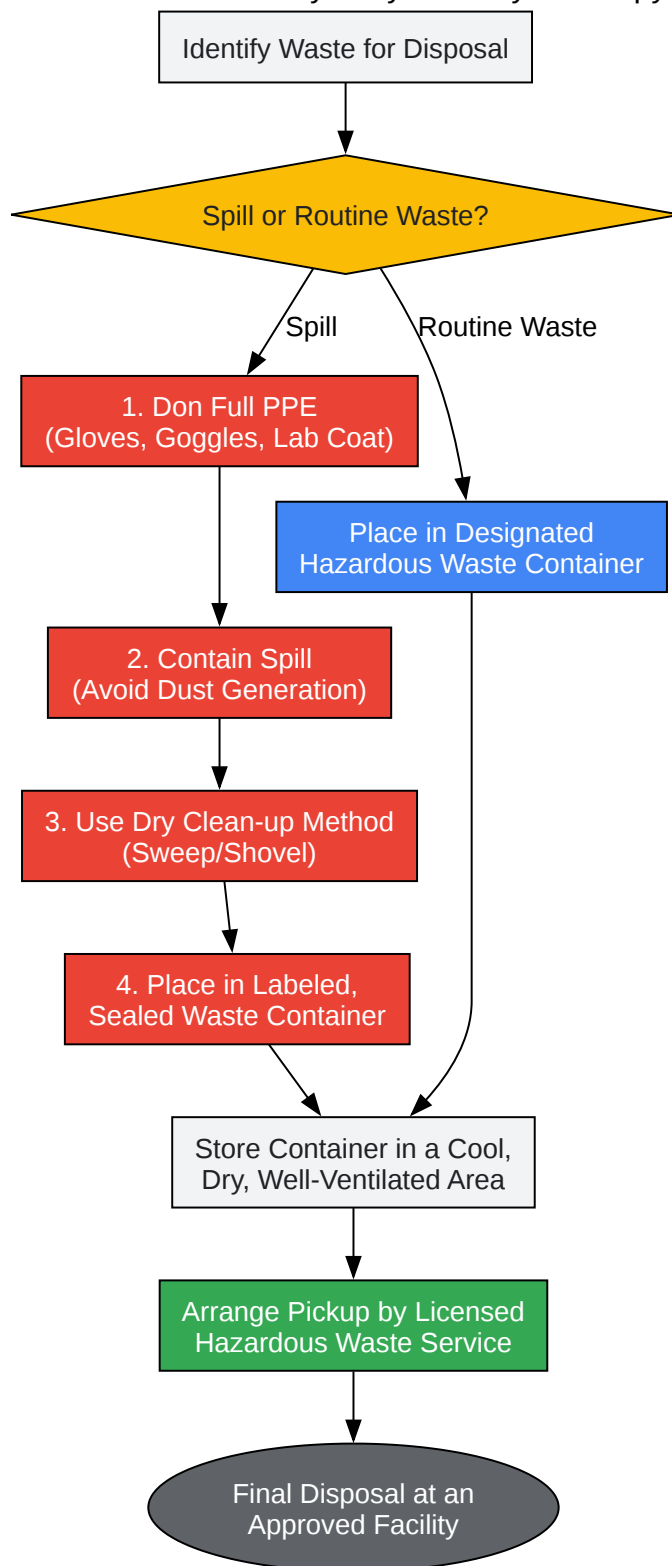
3. Final Disposal:

- Store the sealed waste container in a cool, dry, and well-ventilated area, away from incompatible materials.[2][4]
- The disposal of this chemical waste must be handled by a licensed and approved waste disposal plant or hazardous waste collection service.[3][4][6]
- Follow all local, state, and federal regulations for hazardous waste disposal.[2] Waste codes should be assigned by the user based on the specific application for which the product was used.[2]

Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **3-Hydroxy-6-methyl-2-nitropyridine**.

Disposal Workflow for 3-Hydroxy-6-methyl-2-nitropyridine



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Caption: Disposal workflow for **3-Hydroxy-6-methyl-2-nitropyridine**.

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